

Application Note: Strategic Utilization of 4-Chloro-2,6-dibromo-3-methylaniline

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Compound of Interest

Compound Name: 4-Chloro-2,6-dibromo-3-methylaniline

CAS No.: 861559-78-6

Cat. No.: B1502210

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Executive Summary & Chemical Profile[1][2]

4-Chloro-2,6-dibromo-3-methylaniline is a densely functionalized aromatic amine.[1] Its specific substitution pattern—a "locked" ring with halogens occupying the ortho and para positions relative to the amine, and a methyl group at the meta position—imparts unique steric and electronic properties.

- **Primary Utility:** It serves as a premium Diazo Component for the synthesis of Disperse Dyes (polyester/acetate fibers).[1] The halogen atoms induce a bathochromic shift (deepening color) and improve sublimation fastness.[1]
- **Secondary Utility:** A scaffold for Suzuki-Miyaura cross-coupling in pharmaceutical synthesis, where the 2,6-dibromo motif allows for the construction of sterically hindered biaryls.[1]

Chemical Profile Table[1][2]

Property	Specification
IUPAC Name	4-Chloro-2,6-dibromo-3-methylaniline
CAS Number	861559-78-6
Molecular Formula	C ₇ H ₆ Br ₂ ClN
Molecular Weight	299.39 g/mol
Appearance	Off-white to pale beige crystalline solid
Melting Point	94–96 °C
Basicity (pKa)	~1.5–2.0 (Estimated; significantly lower than aniline due to -I effect of halogens)
Solubility	Soluble in DMF, DMSO, hot acetic acid; Insoluble in water. [1] [2] [3] [4]

Protocol A: Regioselective Synthesis of the Reagent

While commercially available, in-house synthesis is often required to ensure the absence of tri-bromo isomers which degrade dye purity.[\[1\]](#) The synthesis relies on the strong ortho-directing power of the amino group, which overrides the directing effects of the chloro and methyl groups.[\[1\]](#)

Mechanistic Insight

The precursor, 4-chloro-3-methylaniline, has two open ortho positions (2 and 6).[\[1\]](#) Despite the steric bulk of the methyl group at C3, the high electron density provided by the amine facilitates rapid electrophilic aromatic substitution (EAS) at both C2 and C6.

Experimental Procedure

Reagents:

- 4-Chloro-3-methylaniline (1.0 eq)[\[1\]](#)
- Bromine (Br₂), reagent grade (2.1 eq)[\[1\]](#)

- Glacial Acetic Acid (Solvent)[1][5]
- Sodium Bisulfite (20% aq.[1] solution)

Step-by-Step Workflow:

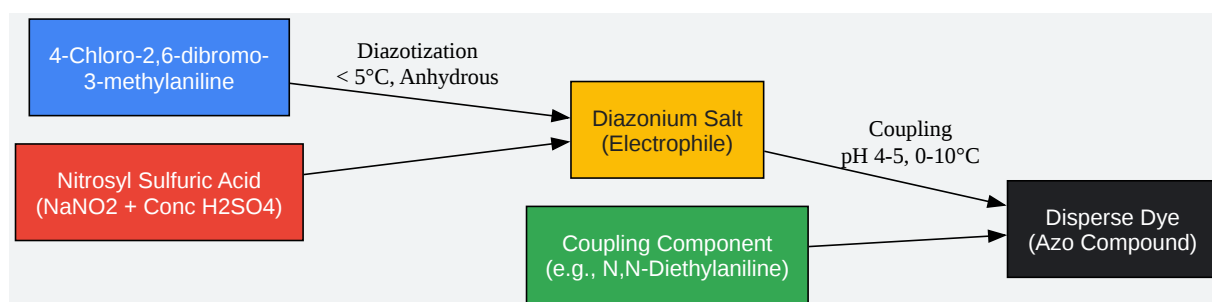
- Dissolution: Charge a 3-neck round-bottom flask with 4-chloro-3-methylaniline (14.1 g, 100 mmol) and Glacial Acetic Acid (100 mL). Stir until fully dissolved.
- Temperature Control: Cool the solution to 10–15 °C using an ice/water bath.
 - Critical Note: Keeping the temperature below 20 °C prevents oxidative degradation of the amine to quinones.
- Bromination: Add Bromine (33.6 g, 10.8 mL, 210 mmol) dropwise over 45 minutes.
 - Observation: The solution will turn orange/red.[1] A precipitate (hydrobromide salt) may form.[1]
- Equilibration: Allow the mixture to warm to room temperature (25 °C) and stir for 2 hours.
- Quenching: Pour the reaction mixture into 500 mL of ice water containing 50 mL of 20% Sodium Bisulfite solution.
 - Reasoning: Bisulfite reduces unreacted bromine (red color disappears), preventing downstream contamination.[1]
- Isolation: Filter the precipitated solid. Wash with water (3 x 100 mL) until the filtrate is neutral (pH 7).[1]
- Purification: Recrystallize from Ethanol/Water (80:20). Dry at 50 °C under vacuum.
 - Yield Target: 85–92%

Protocol B: Diazotization and Coupling (The "Killer App") [1]

This is the most critical application. Because of the two electron-withdrawing bromine atoms at the 2,6-positions, the amine is extremely weakly basic.[1] Standard diazotization (HCl/NaNO₂) often fails due to low solubility of the amine salt and hydrolysis of the diazonium species.

The Solution: Use Nitrosyl Sulfuric Acid (HSO₄NO) in anhydrous conditions.

Workflow Diagram (DOT)



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Figure 1: Reaction pathway for the synthesis of azo disperse dyes using the target amine.

Detailed Protocol

Reagents:

- Target Amine (Protocol A product): 0.01 mol
- Sodium Nitrite (NaNO₂): 0.011 mol[1]
- Sulfuric Acid (Conc. 98%): 15 mL[1]
- Coupling Component (e.g., N,N-diethyl-m-toluidine): 0.01 mol[1]
- Sulfamic Acid (Trace)[1]

Step 1: Preparation of Nitrosyl Sulfuric Acid

- Cool 15 mL of conc. H_2SO_4 to 0–5 °C.[1][5]
- Slowly add NaNO_2 with vigorous stirring. Ensure no brown gas (NO_x) evolves.[1]
- Heat gently to 60 °C until fully dissolved, then cool back to 0–5 °C.

Step 2: Diazotization

- Add the **4-Chloro-2,6-dibromo-3-methylaniline** slowly to the nitrosyl sulfuric acid at 0–5 °C.
- Stir for 2 hours at this temperature. The mixture should become a thick, syrupy liquid (the diazonium sulfate).[1]
 - Validation: Take a drop of the mixture and add it to alkaline H-acid solution.[1] A bright color indicates active diazonium.[1]

Step 3: Coupling

- Dissolve the coupling component (N,N-diethyl-m-toluidine) in dilute acetic acid/HCl.[1] Cool to 0 °C.
- Add the diazonium solution dropwise to the coupler solution.[1]
- Critical Control: Simultaneously add Sodium Acetate solution to maintain pH at 4.0–5.0.
 - Why? If $\text{pH} < 2$, coupling is inhibited (coupler is protonated).[1] If $\text{pH} > 7$, the diazonium salt decomposes to a phenol.
- Stir for 3 hours. Filter the highly colored precipitate.[1]

Protocol C: High-Value Cross-Coupling (Pharma Application)

In drug discovery, the 2,6-dibromo motif is used to force the phenyl ring out of planarity, creating "atropisomeric" or sterically locked axes.[1]

Reaction: Suzuki-Miyaura Coupling Challenge: The 2 and 6 positions are sterically crowded.[1]

Catalyst System: Use $\text{Pd}(\text{dppf})\text{Cl}_2$ or Buchwald Precatalysts (e.g., XPhos Pd G2) which are

designed for hindered substrates.[1]

General Conditions:

- Solvent: 1,4-Dioxane / Water (4:1)[1]
- Base: K_3PO_4 (Potassium Phosphate Tribasic) - preferred over carbonates for hindered substrates.[1]
- Temperature: 90–100 °C.[1]

References

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 - Source: PMC / NIH.[1] "Synthesis and crystal structures of 4,4'-methylenebis(2,6-diethylaniline) and 4,4'-methylenebis(3-chloro-2,6-diethylaniline)."
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